

[Compound Name] safety and toxicity profile

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Compound of Interest

Compound Name: IBS008738

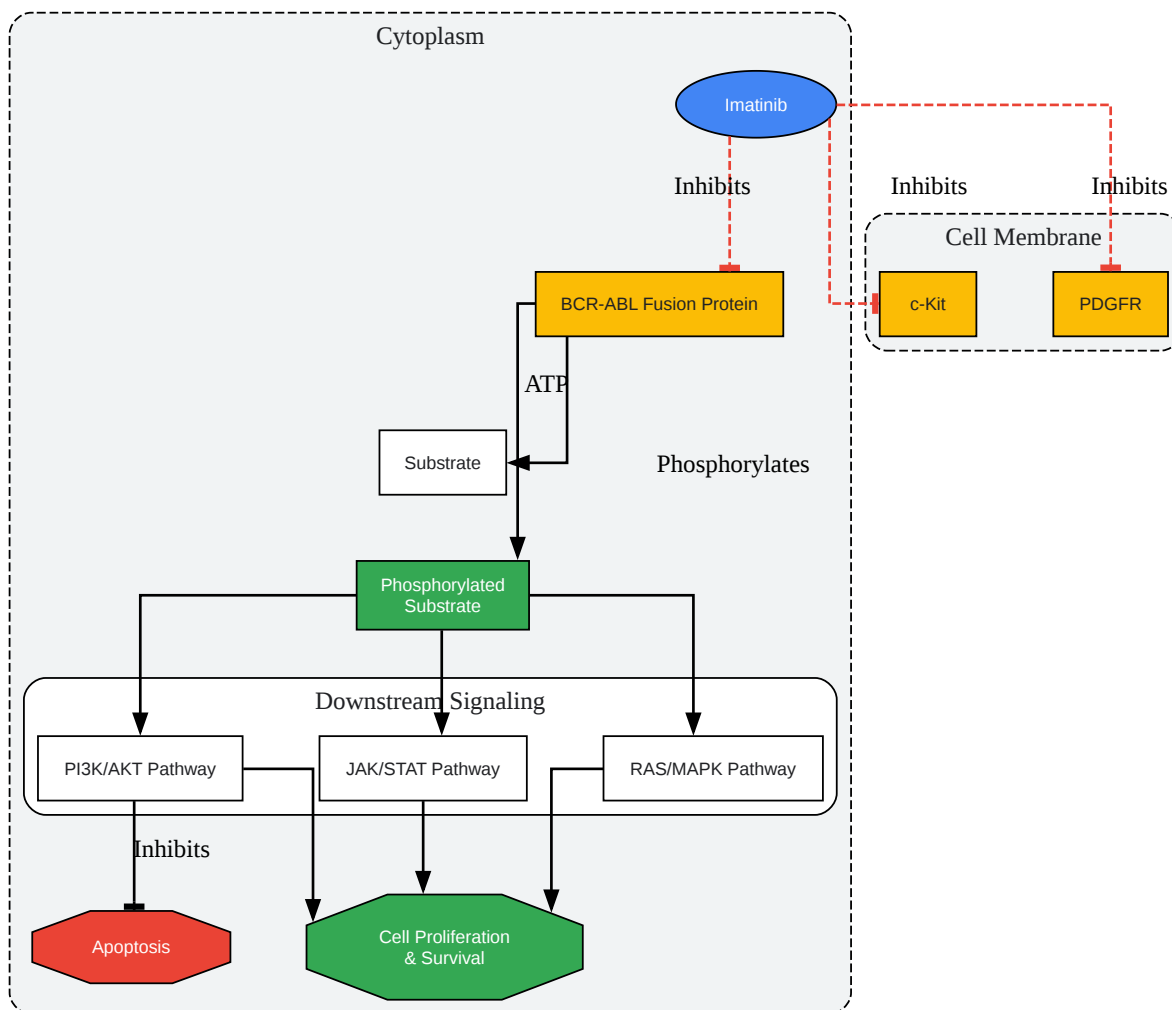
Cat. No.: B15542812

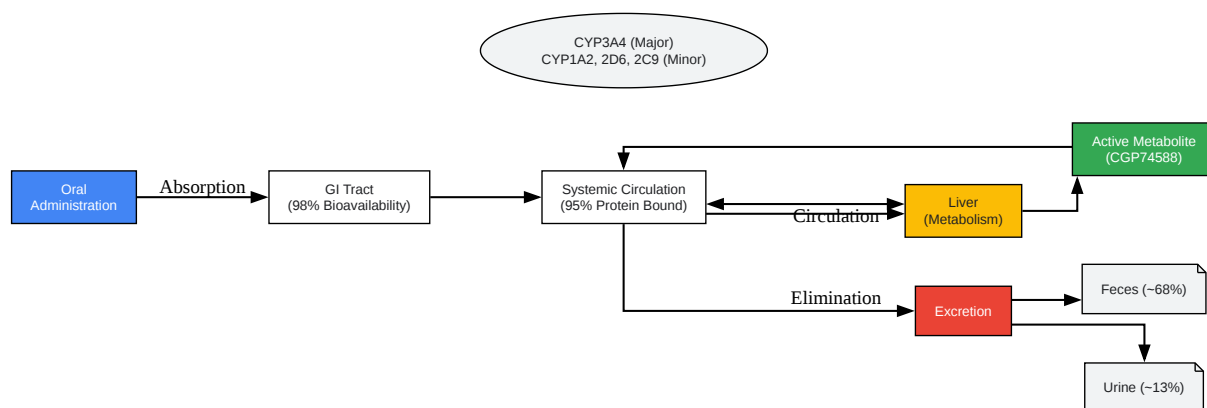
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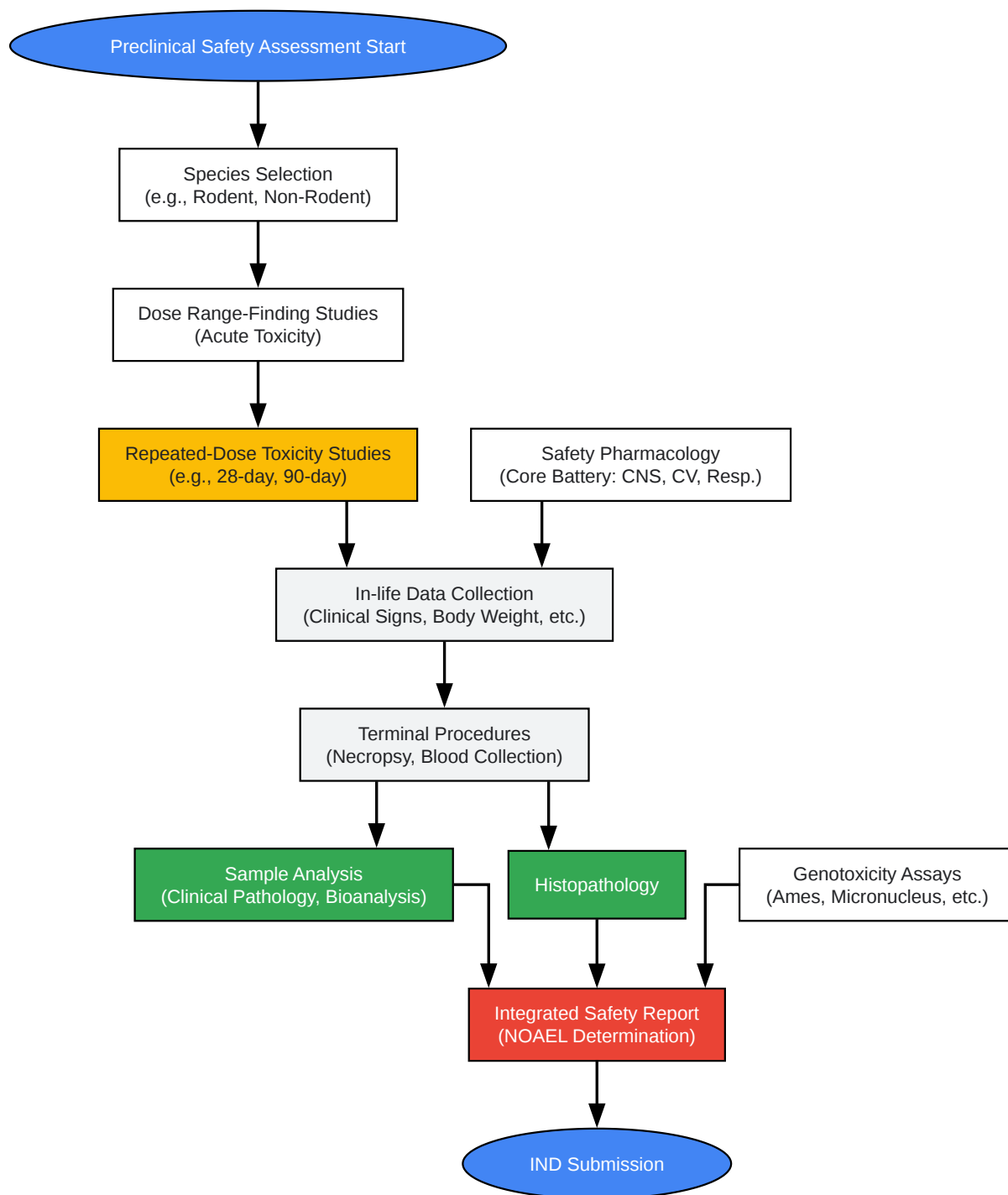
Introduction and Mechanism of Action

Imatinib mesylate is a 2-phenylaminopyrimidine derivative that functions as a potent and selective small-molecule inhibitor of several protein tyrosine kinases.^{[1][2]} It has become a standard first-line treatment for Philadelphia chromosome-positive (Ph+) Chronic Myeloid Leukemia (CML) and c-KIT (CD117)-positive gastrointestinal stromal tumors (GIST).^{[3][4]} The Philadelphia chromosome results from a reciprocal translocation between chromosomes 9 and 22, creating a fusion gene, BCR-ABL.^{[5][6]} This gene produces a constitutively active Bcr-Abl tyrosine kinase, which is a key driver of the unregulated cell proliferation characteristic of CML.^{[6][7]}

Imatinib's primary mechanism of action involves binding to the ATP-binding site of the Bcr-Abl kinase, which stabilizes the inactive conformation of the enzyme.^{[1][7][8]} This competitive inhibition prevents the phosphorylation of downstream substrates, thereby blocking signal transduction pathways that control cellular proliferation and survival.^{[1][7]} This leads to the induction of apoptosis in BCR-ABL-positive cells.^[7] In addition to Bcr-Abl, imatinib also effectively inhibits the receptor tyrosine kinases for platelet-derived growth factor (PDGF) and stem cell factor (SCF), known as c-Kit.^{[1][8]} This inhibition of c-Kit is the basis for its efficacy in GIST, which often feature activating mutations in the c-Kit gene.^[1]







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